

An In-depth Technical Guide to N-Methylcanadium Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylcanadium iodide*

Cat. No.: B2456054

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Disclaimer: This document summarizes the currently available public information on **N-Methylcanadium iodide**. A comprehensive, in-depth technical guide as requested cannot be fully generated due to the absence of detailed experimental protocols, extensive quantitative data, and specific biological studies in the public domain. The information presented herein is based on secondary sources and general chemical knowledge.

Introduction

N-Methylcanadium iodide, also known by its synonym 1- α -Canadine methiodide, is a quaternary quinolizidine alkaloid.^[1] First reported in 1953, this compound was isolated from Australian flora of the *Zanthoxylum* genus, a source of various bioactive alkaloids.^[1] Its chemical structure and properties place it within a class of compounds that are of interest to researchers in natural product chemistry and drug discovery.

Discovery and History

N-Methylcanadium iodide was first isolated in 1953 by Taylor and colleagues from the University of Sydney, Australia.^[1] The compound was identified as a quinolizidine constituent of *Xanthoxylum ocumarens*, a plant from the Rutaceae family.^[1] It has also been found in certain menispermaceous plants.^[1]

Physicochemical Properties

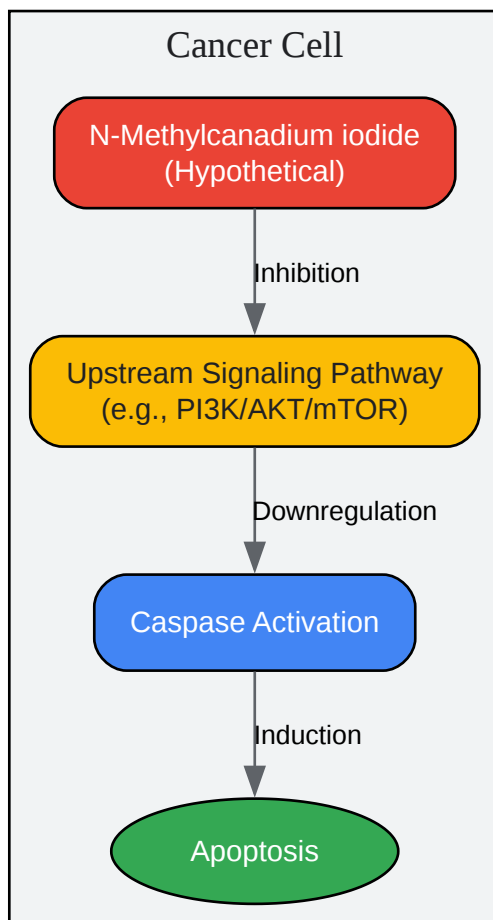
While detailed spectroscopic data such as NMR, IR, and MS spectra are not readily available in the public domain, some fundamental physicochemical properties have been reported.

Property	Value	Source
CAS Number	100176-93-0	[2] [3]
Molecular Formula	C ₂₁ H ₂₄ NO ₄ I	[2]
Molecular Weight	481.3 g/mol	[2] [3]
IUPAC Name	16,17-dimethoxy-13-methyl-5,7-dioxa-13-azoniapentacyclo[11.8.0.0 ^{2,10} .0 ^{4,8} .0 ^{15,20}]henicosa-2,4(8),9,15(20),16,18-hexaene;iodide	[2]
Synonyms	1- α -Canadine methiodide, Canadine α -methiodide	[1]
Purity	$\geq 95\%$ (by HPLC)	[2] [3]
Appearance	Solid	[3]
Solubility	Soluble in methanol and DMSO	[1]

Synthesis

N-Methylcanadium iodide is synthetically produced through the methylation of the natural alkaloid canadine.[\[2\]](#)

The synthesis process involves two main stages: the extraction of the precursor from a natural source and the subsequent chemical modification.



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